

Personal protective equipment for handling 2-Octyne

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Compound of Interest

Compound Name: 2-Octyne

Cat. No.: B165417

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Essential Safety and Handling Guide for 2-Octyne

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans for handling **2-Octyne** in a laboratory setting. Adherence to these guidelines is crucial for the safety of all researchers, scientists, and drug development professionals.

Hazard Identification and Classification

2-Octyne is a highly flammable liquid and vapor that can cause skin and eye irritation.[1][2][3][4] It may also cause respiratory irritation.[2][3][4] It is classified as a hazardous chemical under the OSHA Hazard Communication Standard.[1]

GHS Hazard Classification[2][3]

Hazard Class	Category
Flammable Liquids	2
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory system)

Physical and Chemical Properties[\[1\]](#)

Property	Value
Physical State	Liquid
Appearance	Colorless
Boiling Point	137 °C / 278.6 °F
Flash Point	18 °C / 64.4 °F (closed cup)

Personal Protective Equipment (PPE)

A comprehensive approach to PPE is mandatory to ensure personal safety when handling **2-Octyne**.

Protection Type	Required Equipment	Specifications and Usage
Eye and Face Protection	Safety glasses with side shields or chemical goggles.	Must conform to EN 166 (EU) or OSHA's eye and face protection regulations in 29 CFR 1910.133. [5] [6] [7]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).	Inspect gloves before use. Wash and dry hands after use.
Flame-retardant lab coat or overalls.	To be worn at all times in the laboratory. [8]	
Respiratory Protection	NIOSH/MSHA approved respirator with organic vapor cartridges.	Required when working outside a fume hood, if ventilation is inadequate, or if irritation is experienced. [1]

Handling and Storage Protocols

Proper handling and storage are essential to prevent accidents and maintain chemical integrity.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[9]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][3][10] No smoking.[3][10]
- Ground and bond containers and receiving equipment to prevent static discharge.[1][3][11] Use only non-sparking tools.[1][3]
- Avoid contact with skin, eyes, and clothing.[1] Avoid breathing vapors or mist.[1]
- Wash hands thoroughly after handling.[1][3]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1]
- Keep in an approved flammable liquid storage area.[1][9]
- Store away from incompatible materials such as strong oxidizing agents.[9]

Emergency Procedures

Spill Response:

- Evacuate: Immediately evacuate the area and alert others.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Contain: For small spills, absorb the material with an inert absorbent such as sand or earth.[12]
- Clean-up: Wearing appropriate PPE, collect the absorbed material into a sealed, labeled container for hazardous waste disposal.[1][12] Use spark-proof tools.[1]

First Aid:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[1][6]

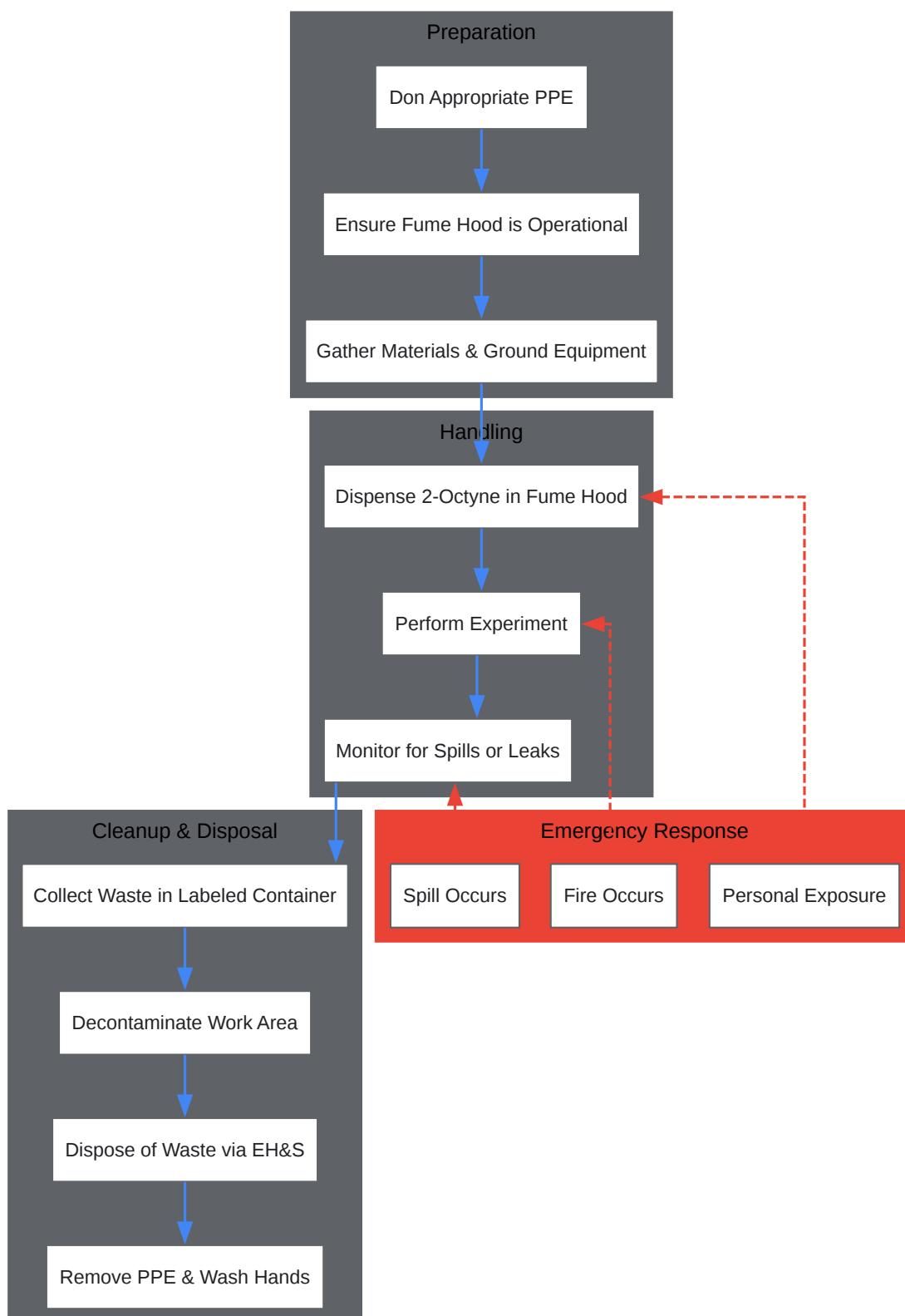
- Skin Contact: Immediately remove contaminated clothing and rinse the affected skin with plenty of water for at least 15 minutes.[11] Seek medical attention if irritation persists.[11]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5][7] Seek medical attention.[1][5]
- Ingestion: Do NOT induce vomiting.[6][10] Call a physician or poison control center immediately.[6]

Disposal Plan

All waste containing **2-Octyne** must be handled as hazardous waste.

- Collect waste in a designated, properly labeled, and sealed container for flammable liquid waste.[11]
- Do not mix with other waste streams, especially oxidizers.[11]
- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[10]

Safe Handling Workflow

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Caption: Workflow for the safe handling of **2-Octyne**.

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